

NG25 IC50 Values and Key Signaling Pathways

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: NG25 trihydrochloride

CAS No.: 1315355-93-1

Cat. No.: S537089

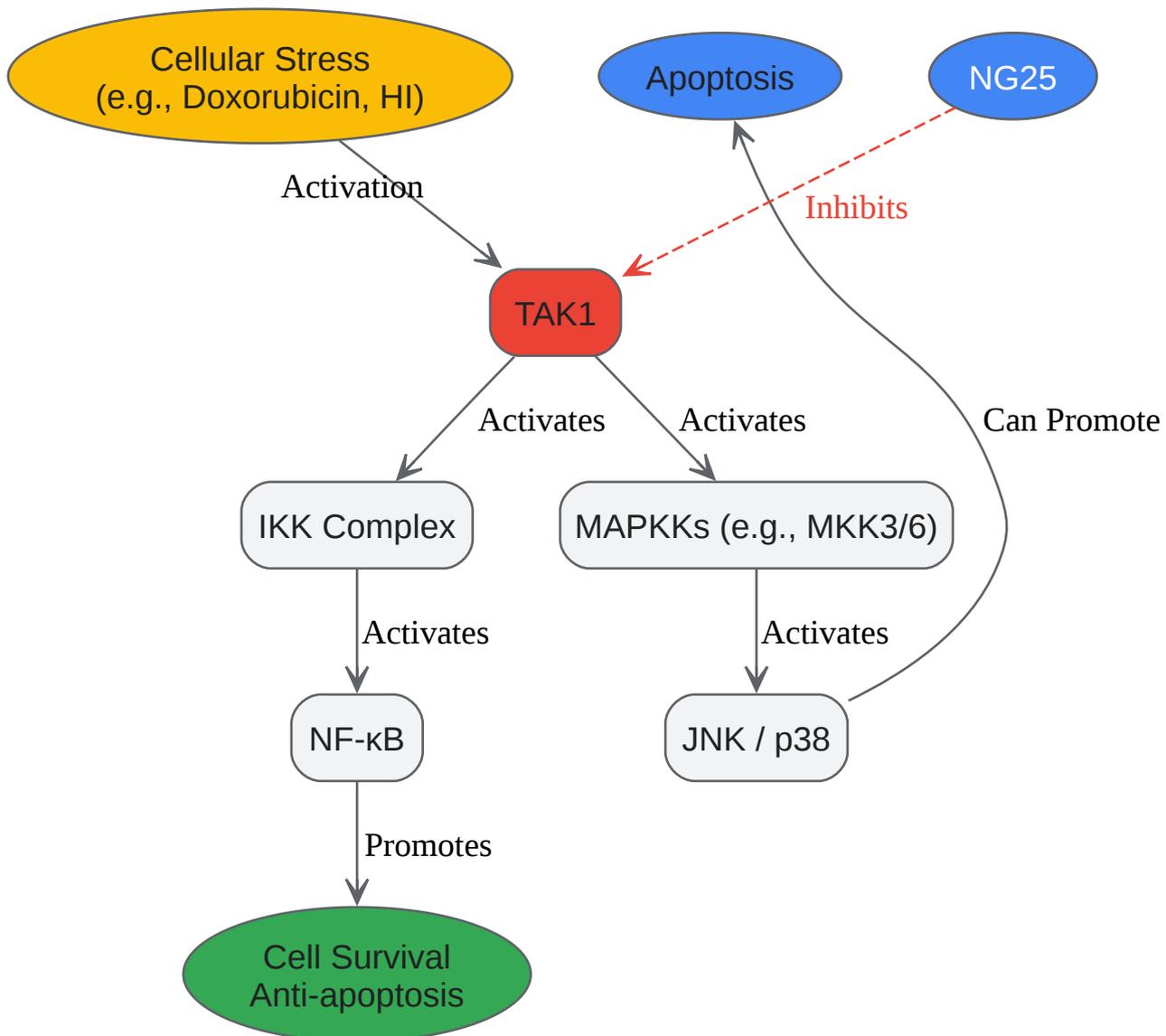
Get Quote

NG25 is a potent, ATP-competitive dual inhibitor, primarily targeting **TGF- β -activated kinase 1 (TAK1)** and **Mitogen-activated protein kinase kinase kinase kinase 2 (MAP4K2/GCK)** [1]. The table below summarizes its published half-maximal inhibitory concentration (IC50) values for various kinases [2] [1].

Kinase Target	IC50 Value (nM)
LYN	12.9
MAP4K2 (GCK)	21.7
CSK	56.4
TAK1	149
ABL, ARG	75.2
FER	82.3
SRC	113
EphA2	773
EphB2	672
EphB4	999

Kinase Target	IC50 Value (nM)
ZAK	698
ZC1/HGK (MAP4K4)	3250
RAF1	7590

NG25 exerts its effects by inhibiting key pro-survival and stress-response pathways. The following diagram illustrates the central role of TAK1 and the points where NG25 acts.



[Click to download full resolution via product page](#)

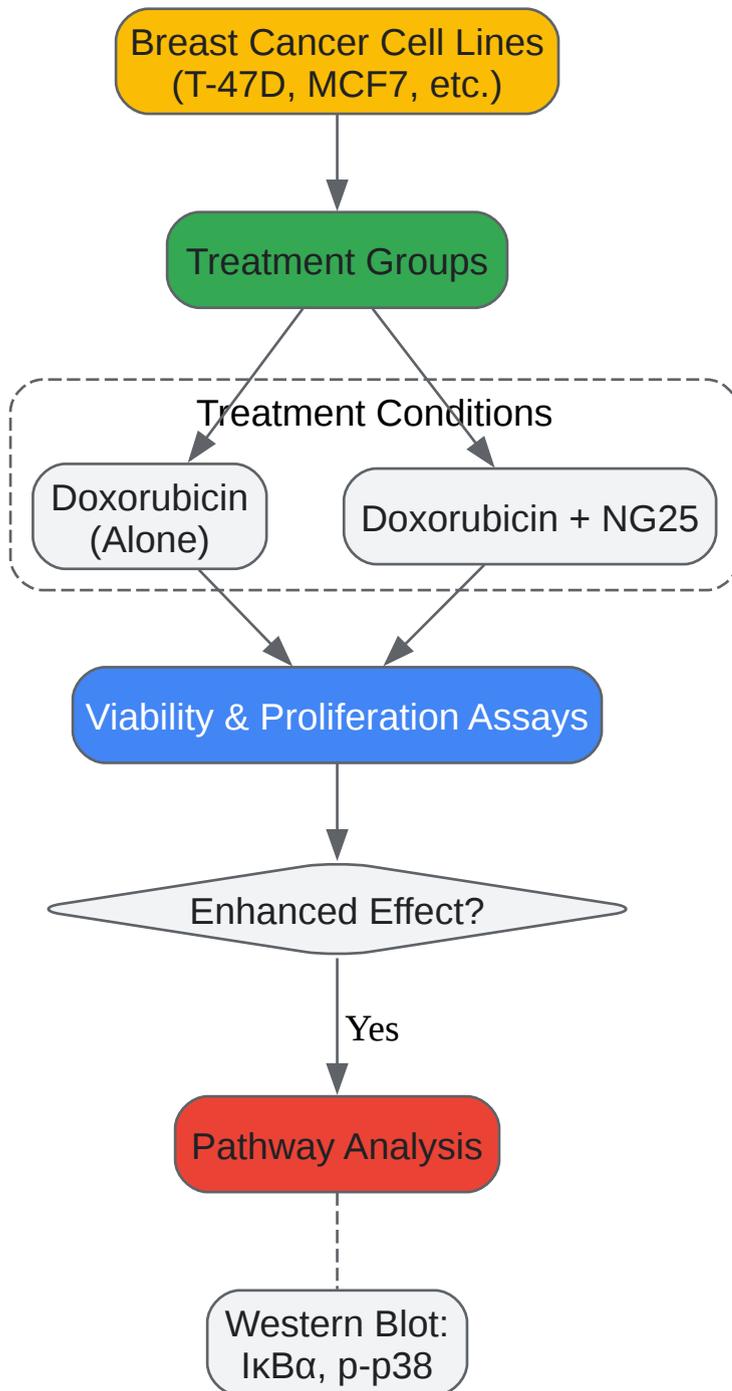
NG25 inhibits TAK1, a central regulator that activates both the pro-survival NF- κ B pathway and the stress-responsive JNK/p38 pathways.

NG25 in Experimental Models

Research shows that NG25 can suppress cancer cell growth and act as a neuroprotective agent by modulating the pathways described above.

- **In Cancer Research:** NG25 inhibits proliferation and induces apoptosis, especially in **KRAS-mutant colorectal cancer (CRC) cells**. It suppresses TAK1-mediated activation of NF- κ B and MAPKs (ERK, JNK, p38), downregulating anti-apoptotic proteins like XIAP [3]. NG25 also sensitizes breast cancer cells to Doxorubicin (Dox) by blocking Dox-induced NF- κ B activation and p38 phosphorylation [4].
- **In Neuroscience Research:** In a neonatal rat model of hypoxic-ischemic (HI) brain injury, NG25 injection prior to insult inhibited the **TAK1-JNK signaling pathway**, reducing neuronal apoptosis and ameliorating brain injury [5] [6].

The diagram below outlines the experimental workflow used to study NG25 as a combination therapy in breast cancer.



[Click to download full resolution via product page](#)

Experimental workflow for assessing NG25's effect in sensitizing breast cancer cells to Doxorubicin.

Key Insights for Researchers

Based on the current literature, here are the most promising research applications for NG25:

- **A Tool for KRAS-Mutant Cancers:** NG25 is a valuable compound for studying TAK1 inhibition in **KRAS-mutant colorectal cancer**, where it effectively induces apoptosis [3].
- **A Combination Therapy Sensitizer:** NG25 can sensitize a broad range of breast cancer cells to Doxorubicin, suggesting a strategy to enhance efficacy of conventional chemotherapeutics [4].
- **A Neuroprotective Agent:** NG25 shows potential for investigating pathways in **hypoxic-ischemic brain injury** and other neurological disorders involving TAK1-JNK mediated apoptosis [5] [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. NG25 | TAK1 Inhibitor [medchemexpress.com]
2. NG 25 | Other Kinases [tocris.com]
3. NG25, a novel inhibitor of TAK1, suppresses KRAS-mutant ... [pubmed.ncbi.nlm.nih.gov]
4. TAK1 inhibitor NG25 enhances doxorubicin-mediated ... [pmc.ncbi.nlm.nih.gov]
5. NG25, an inhibitor of transforming growth factor- β -activated ... [spandidos-publications.com]
6. NG25, an inhibitor of transforming growth factor- β -activated ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [NG25 IC50 Values and Key Signaling Pathways]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b537089#ng25-kinase-inhibitor-ic50-values>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com